

Ethanesulfonic Anhydride: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: Ethanesulfonic anhydride

Cat. No.: B177037

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for **ethanesulfonic anhydride** (CAS No. 13223-06-8) is not readily available in the public domain. This guide has been compiled using the limited safety information available for **ethanesulfonic anhydride**, supplemented with data from the closely related and well-documented analogues, **methanesulfonic anhydride** and trifluoromethanesulfonic anhydride. All information extrapolated from these analogues is clearly noted. Researchers should handle **ethanesulfonic anhydride** with extreme caution and perform a thorough risk assessment before use.

Chemical Identification and Properties

Ethanesulfonic anhydride is a reactive organic compound. Due to the scarcity of experimental data, many of its physical and chemical properties have not been formally documented.

| Identifier | Value |
|-------------------|--|
| Chemical Name | Ethanesulfonic anhydride |
| Synonyms | Ethylsulfonyl ethanesulfonate |
| CAS Number | 13223-06-8 |
| Molecular Formula | C ₄ H ₁₀ O ₅ S ₂ |
| Molecular Weight | 202.25 g/mol |

Comparative Physical and Chemical Properties of Analogous Sulfonic Anhydrides:

| Property | Methanesulfonic Anhydride | Trifluoromethanesulfonic Anhydride |
|----------------|---------------------------------------|--|
| Appearance | White to light brown solid[1][2] | Clear, colorless liquid[3] |
| Melting Point | 64-70 °C[1][2][4] | -82 °C[5] |
| Boiling Point | 125 °C @ 4 mmHg[1][2][4] | 81-83 °C @ 760 mmHg[5] |
| Density | 1.36 g/cm ³ (estimate)[2] | 1.677 g/cm ³ at 25 °C |
| Solubility | Reacts violently with water[4] [6] | Reacts violently with water[5] [7][8] |
| Vapor Pressure | Not available | 10 hPa @ 20 °C[5] |

Hazard Identification and Classification

The primary known hazard for **ethanesulfonic anhydride** is its severe corrosivity.

GHS Classification for **Ethanesulfonic Anhydride**:

| Hazard Class | Hazard Category | Hazard Statement |
|---------------------------|-----------------|---|
| Skin Corrosion/Irritation | Category 1B | H314: Causes severe skin burns and eye damage |

Source: European Chemicals Agency (ECHA) C&L Inventory

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Comparative Hazard Classifications of Analogous Sulfonic Anhydrides:

| Hazard | Methanesulfonic Anhydride | Trifluoromethanesulfonic Anhydride |
|-------------------|---|---|
| GHS Pictograms | Corrosion | Oxidizer, Corrosion, Acute Toxicity |
| Signal Word | Danger | Danger |
| Hazard Statements | H314: Causes severe skin burns and eye damage. EUH014: Reacts violently with water.[1][6][9] | H272: May intensify fire; oxidizer. H302: Harmful if swallowed. H314: Causes severe skin burns and eye damage. H335: May cause respiratory irritation.[5] |

Toxicology and Health Effects

No specific toxicological studies for **ethanesulfonic anhydride** are publicly available. The health effects are inferred from its classification as a corrosive substance and data from its analogues.

- Inhalation: Likely to be corrosive to the respiratory tract. Inhalation of mists or vapors may cause severe irritation, chemical burns to the nose, throat, and lungs, and could lead to pulmonary edema.[8]
- Skin Contact: Causes severe skin burns.[9] Direct contact can lead to deep, painful wounds and permanent scarring.
- Eye Contact: Causes serious eye damage.[9] Contact can result in corneal burns, ulceration, and potentially irreversible blindness.
- Ingestion: Expected to cause severe burns to the mouth, throat, and gastrointestinal tract, with a risk of perforation.[4]

Toxicity Data for Analogous Sulfonic Anhydrides:

| Compound | Test | Species | Value |
|------------------------------------|-----------|---------|------------|
| Trifluoromethanesulfonic Anhydride | LD50 Oral | Rat | 1012 mg/kg |

Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with this highly reactive and corrosive compound. The following procedures are based on best practices for handling sulfonic anhydrides.[\[7\]](#)[\[8\]](#)[\[10\]](#)[\[11\]](#)

- Handling:
 - Work exclusively in a well-ventilated chemical fume hood.[\[4\]](#)[\[8\]](#)[\[11\]](#)
 - Avoid all personal contact, including inhalation of vapors or mists.[\[7\]](#)
 - Do not allow the substance to come into contact with water or moisture, as it reacts violently.[\[4\]](#)[\[6\]](#)[\[8\]](#)
 - Use corrosion-resistant tools and equipment.
 - Ground and bond containers and receiving equipment to prevent static discharge.
 - Keep away from heat, sparks, and open flames.[\[12\]](#)
 - When handling, do not eat, drink, or smoke.
- Storage:
 - Store in a cool, dry, well-ventilated area away from incompatible materials.[\[7\]](#)[\[10\]](#)[\[11\]](#)
 - Keep containers tightly closed and sealed.[\[7\]](#)
 - Store under an inert atmosphere (e.g., nitrogen or argon) to protect from moisture.[\[9\]](#)[\[11\]](#)
[\[12\]](#)

- Store away from strong oxidizing agents, strong bases, alcohols, and combustible materials.^{[4][6]}

Personal Protective Equipment (PPE)

A comprehensive PPE protocol is mandatory when working with **ethanesulfonic anhydride**.

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First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.^{[4][9][12]}

- General Advice: Move the victim out of the dangerous area. First responders must protect themselves. Show this safety data sheet to the doctor in attendance.^{[9][12]}
- If Inhaled: Immediately move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.^{[4][9]}
- In Case of Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin with large amounts of water for at least 15-20 minutes, using a safety shower if available. Seek immediate medical attention.^{[4][12]}
- In Case of Eye Contact: Immediately flush the eyes with plenty of water for at least 15-20 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.^{[4][12]}
- If Swallowed: Rinse the mouth with water. Do NOT induce vomiting due to the risk of perforation. If the person is conscious, have them drink one or two glasses of water. Seek immediate medical attention.^{[4][12]}

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Fire and Explosion Hazard Data

Ethanesulfonic anhydride itself is not expected to be flammable. However, its reactivity, particularly with water, and the properties of its analogues suggest potential fire-related hazards.

Fire and Explosion Data for Analogous Sulfonic Anhydrides:

| Property | Methanesulfonic Anhydride | Trifluoromethanesulfonic Anhydride |
|-------------------------------|--|---|
| Flammability | Combustible solid[1] | Non-combustible, but an oxidizer that may intensify fire[5] |
| Extinguishing Media | Dry chemical, carbon dioxide, alcohol-resistant foam. DO NOT use water.[4][9] | Dry sand, dry chemical, or alcohol-resistant foam. DO NOT use water. |
| Hazardous Combustion Products | Carbon oxides (CO, CO ₂), Sulfur oxides (SO _x)[4][6] | Carbon oxides, Sulfur oxides, Hydrogen fluoride[12] |
| Special Hazards | Reacts violently with water.[4][6] Heating may cause violent rupture of containers. | Oxidizer. Reacts violently with water.[5] May react with metals to produce flammable hydrogen gas.[7] |
| Firefighter PPE | Wear a self-contained breathing apparatus (SCBA) and full protective chemical-resistant clothing.[4] | Wear a self-contained breathing apparatus (SCBA) and full protective chemical-resistant clothing.[5] |

Accidental Release Measures

In the event of a spill, immediate and cautious action is required.

- **Personal Precautions:** Evacuate the area. Do not breathe vapors or dust. Avoid contact with the spilled material. Ensure adequate ventilation. Wear the full personal protective equipment described in Section 5.[4][9][12]

- Environmental Precautions: Prevent the spill from entering drains, sewers, or waterways.[4][12]
- Containment and Cleaning:
 - Cover the spill with a dry, inert absorbent material such as sand, vermiculite, or diatomaceous earth. Do not use combustible materials like sawdust.[7]
 - Carefully collect the absorbed material into a suitable, labeled, and sealable container for disposal.[4][9]
 - DO NOT add water to the spill site.[4][8]
 - Clean the affected area thoroughly, but avoid flushing with water until the bulk material is removed.
 - Dispose of waste in accordance with local, state, and federal regulations.

Experimental Protocols: General Synthesis of Sulfonic Anhydrides

While a specific protocol for **ethanesulfonic anhydride** synthesis is not provided, a general method involves the dehydration of the corresponding sulfonic acid. The following is a generalized workflow based on established chemical principles.

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